

Application Notes and Protocols for Pentachloronitrobenzene (PCNB) in Turfgrass Disease Management

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Compound of Interest

Compound Name: Pentachloronitrobenzene

Cat. No.: B1680406

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Introduction

Pentachloronitrobenzene (PCNB), also known as quintozene, is a broad-spectrum, non-systemic contact fungicide utilized since the 1950s for the control of a variety of fungal diseases in turfgrass and other crops.^[1] As a contact fungicide, PCNB must be present on the plant or in the soil before an infection begins to be effective, forming a protective barrier on plant surfaces.^{[1][2]} It is primarily effective against soil-borne pathogens but also demonstrates some efficacy against foliar diseases.^[1] PCNB's multi-site mode of action is a key characteristic, making it a valuable tool in fungicide resistance management programs.^{[1][3]}

Regulatory oversight by the U.S. Environmental Protection Agency (EPA) has led to changes in PCNB's approved uses, including the cessation of its use on home lawns.^{[2][4][5]} Its application is now primarily directed towards non-residential turf, such as golf courses, sod farms, and industrial parks.^[6]

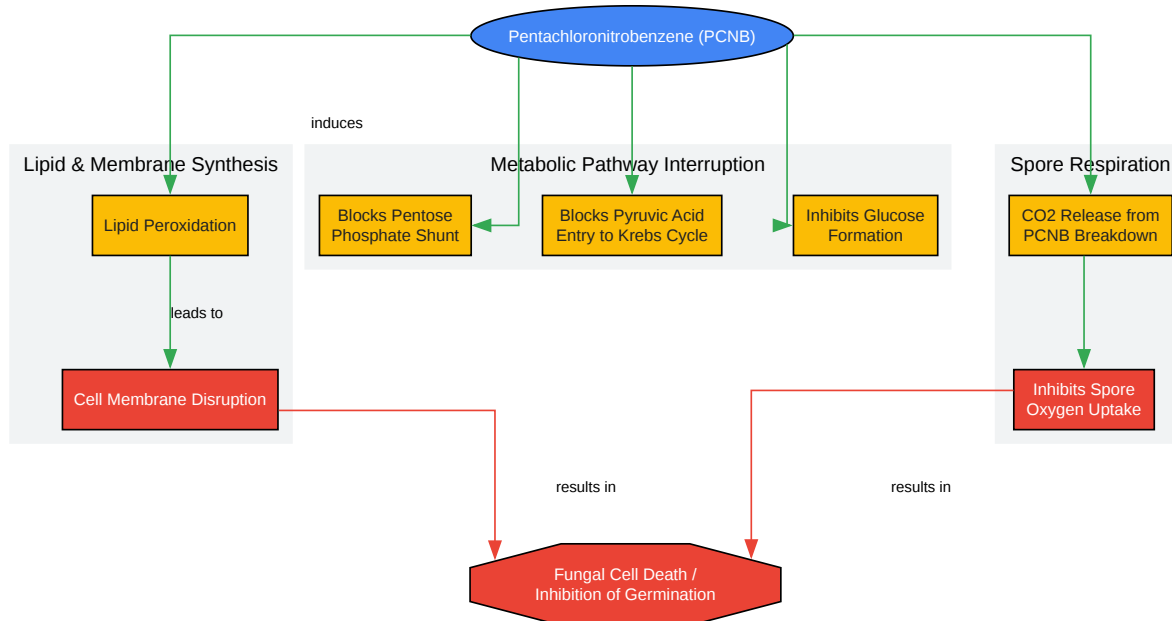
Mechanism of Action

PCNB is classified by the Fungicide Resistance Action Committee (FRAC) under Group 14 as an aromatic hydrocarbon fungicide.^[6] Its primary mode of action involves the inhibition of lipid and membrane synthesis.^{[1][3][7]} Specifically, it is thought to cause lipid peroxidation, which leads to the disruption of fungal cell membranes.^[6]

Beyond its effects on membranes, PCNB exhibits a multi-site inhibitory action on fungal metabolism:

- It interferes with the metabolic pathway of soil-borne pathogens by blocking the pentose phosphate shunt.[1]
- It obstructs the entry of pyruvic acid into the Krebs cycle.[1]
- It generally inhibits glucose formation.[1]
- It is also reported that PCNB breakdown can release CO₂, which inhibits oxygen uptake by the fungal spore, preventing germination or killing the fungus.[1]

Due to this multi-site activity, there have been no documented cases of pathogen resistance to PCNB.[1]



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PCNB's Multi-Site Mode of Action in Fungal Pathogens.

Application Data

PCNB is effective against several key turfgrass diseases. Application rates vary by target disease, formulation, and site. Granular formulations like Turfcide® 10G are often used for preventive snow mold control.^[6]

Table 1: Summary of PCNB Application Rates for Turfgrass Diseases

Target Disease (Pathogen)	Application Site	Formulation	Application Rate (Product per 1,000 sq. ft.)	Active Ingredient Rate	Notes
Brown Patch (Rhizoctonia solani)	Golf Courses, Sod Farms, Industrial Parks	10G	2.0 - 7.5 lb	0.2 - 0.75 lb a.i.	Apply at first sign of disease. [6] [8]
Dollar Spot (Clarireedia spp.)	Golf Courses, Sod Farms, Industrial Parks	10G	5.0 - 7.5 lb	0.5 - 0.75 lb a.i.	Not for use in California. [6] [8]
Leaf Spot/Melting Out (Bipolaris, Drechslera spp.)	Golf Courses, Sod Farms, Industrial Parks	10G	5.0 - 7.5 lb	0.5 - 0.75 lb a.i.	For preventative control, apply in spring or fall. [6] [8]
Gray Snow Mold (Typhula spp.)	Golf Courses, Sod Farms, Industrial Parks	10G	5.0 - 10.0 lb	0.5 - 1.0 lb a.i.	Apply in the fall before the first snowfall. [6]
Gray Snow Mold (Typhula spp.)	Professional & College Athletic Fields	10G	5.0 - 7.5 lb	0.5 - 0.75 lb a.i.	Apply in the fall before the first snowfall. [6]
Pink Snow Mold (Microdochium nivale)	Golf Courses, Sod Farms, Industrial Parks	10G	5.0 - 10.0 lb	0.5 - 1.0 lb a.i.	Apply in the fall before the first snowfall. [6]
Pink Snow Mold	Professional & College	10G	5.0 - 7.5 lb	0.5 - 0.75 lb a.i.	Apply in the fall before the

(Microdochiu m nivale)	Athletic Fields	first snowfall. [6]
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Note: Always consult the product label for specific rates, timing, and application instructions.[\[6\]](#)
PCNB may cause phytotoxicity on cool-season turfgrasses during periods of high heat (>90°F) or environmental stress.[\[9\]](#)

Experimental Protocols

Protocol 1: General Protocol for Evaluating PCNB Efficacy on Turfgrass Diseases in a Field Setting

This protocol provides a framework for conducting field trials to assess the efficacy of PCNB against a target turfgrass disease.

1. Objective: To determine the efficacy of various rates and application timings of PCNB for the control of a specific turfgrass disease (e.g., Brown Patch caused by *Rhizoctonia solani*) under field conditions.

2. Experimental Design:

- Location: Select a turfgrass area with a known history of the target disease. The turf species should be relevant to the intended use (e.g., creeping bentgrass for a golf course fairway).
- Plot Layout: Use a Randomized Complete Block Design (RCBD) with a minimum of four replications. Plot sizes should be adequate for disease assessment and to prevent spray drift between plots (e.g., 1m x 2m).
- Treatments:
 - Untreated Control (UTC).
 - PCNB formulation (e.g., 10G or 75W) at low, medium, and high label rates.
 - Industry Standard Fungicide (positive control).
 - Tank-mix combinations of PCNB with other fungicides, if applicable.[\[1\]](#)

3. Materials and Equipment:

- Calibrated granular spreader or CO₂-pressurized backpack sprayer.
- Personal Protective Equipment (PPE) as per the product label.
- Plot marking stakes and measuring tapes.
- Data collection sheets or electronic device.
- Digital camera for photographic documentation.
- Irrigation system.

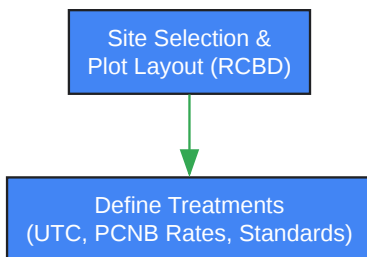
4. Methodology:

- Site Preparation: Ensure the turf is managed according to standard practices for the location (mowing height, fertility, etc.).
- Inoculation (if necessary): If natural disease pressure is unreliable, inoculate the plot area with the target pathogen. For *R. solani*, this can be done using infested grain inoculum spread evenly across the plots.
- Application:
 - Apply treatments at a designated timing (e.g., preventively before symptoms appear or curatively at the first sign of disease).[\[2\]](#)[\[10\]](#)
 - For granular products, ensure uniform distribution.[\[2\]](#)
 - For sprayable formulations, use a spray volume sufficient for thorough coverage (e.g., 2 gallons per 1,000 sq. ft.).
 - Follow application with irrigation (e.g., 1/4 inch) to wash the fungicide into the soil or thatch layer, especially for soil-borne diseases.[\[2\]](#)[\[11\]](#)
- Maintenance: Continue standard turf management practices throughout the trial period. Avoid practices that could interfere with disease development or treatment efficacy.

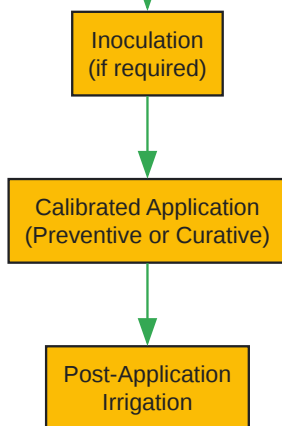
5. Data Collection and Analysis:

- **Disease Assessment:** Rate disease severity at regular intervals (e.g., 7, 14, 21, and 28 days after treatment). Use a visual rating scale (e.g., 0-100% of plot area diseased, or a 1-9 scale).
- **Turf Quality:** Assess turfgrass quality visually on a 1-9 scale, where 1 is dead turf, 9 is excellent, and 6 is considered minimally acceptable.
- **Phytotoxicity:** Record any signs of phytotoxicity (e.g., yellowing, stunting) on a 1-9 scale, where 9 represents no injury.[\[2\]](#)
- **Statistical Analysis:** Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a mean separation test (e.g., Fisher's LSD or Tukey's HSD at $P=0.05$) to compare treatment means.

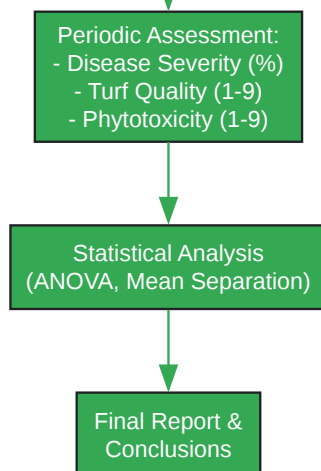
Phase 1: Experimental Setup



Phase 2: Treatment Application



Phase 3: Data Collection & Analysis



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Experimental Workflow for PCNB Efficacy Testing on Turfgrass.

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References

- 1. amvac.com [amvac.com]
- 2. usga.org [usga.org]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. gcsaa.org [gcsaa.org]
- 5. The Latest on Pentachloronitrobenzene (PCNB) | Turfgrass Diagnostic Lab [tdl.wisc.edu]
- 6. amvac.com [amvac.com]
- 7. Life Technologies [lifetechindia.com]
- 8. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- 9. publications.mgcafe.uky.edu [publications.mgcafe.uky.edu]
- 10. turfdisease.osu.edu [turfdisease.osu.edu]
- 11. amguardtech.com [amguardtech.com]
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